

Using 3-Pentanone as a Solvent in Organic Synthesis: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pentanone

Cat. No.: B124093

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Pentanone, also known as diethyl ketone (DEK), is a versatile and effective solvent for a variety of organic reactions.^[1] Its physical and chemical properties, such as a moderate boiling point, good solvency for a range of organic compounds, and miscibility with common organic solvents, make it a suitable medium for various synthetic transformations.^{[1][2][3][4]} This document provides detailed application notes and protocols for the use of **3-pentanone** as a solvent and reactant in organic synthesis, with a focus on key reaction classes relevant to research and drug development.

Physical, Chemical, and Safety Properties of 3-Pentanone

A comprehensive summary of the key physical, chemical, and safety properties of **3-pentanone** is provided in Table 1. This data is essential for reaction design, safety considerations, and purification procedures.

Table 1: Physical, Chemical, and Safety Properties of **3-Pentanone**

Property	Value
Molecular Formula	C ₅ H ₁₀ O[4][5]
Molecular Weight	86.13 g/mol [4]
Appearance	Colorless liquid[2][4]
Odor	Acetone-like[2][4]
Boiling Point	101.5 - 101.7 °C[6][7][8]
Melting Point	-42 to -39 °C[4][6][7]
Density	0.813 g/mL at 25 °C[3][6]
Solubility in Water	50 g/L at 20 °C[9]
Miscibility	Miscible with ethanol and ether[2][4]
Flash Point	13 °C (55 °F)[3][10]
Autoignition Temperature	452 °C (845 °F)[3][9]
Refractive Index (n _{20/D})	1.392[6]
Vapor Density	3 (vs air)[6]
Vapor Pressure	20 mm Hg at 28 °C[6]
Safety Hazards	Highly flammable liquid and vapor; May cause respiratory irritation; May cause drowsiness or dizziness.[10]

Applications in Organic Synthesis

3-Pentanone serves as a valuable solvent and reactant in several key organic reactions, including condensation reactions and in the synthesis of complex molecules.

Application Note 1: Aldol Condensation

3-Pentanone can participate in aldol condensation reactions, both as a reactant and potentially as a solvent. The following protocol details a mixed aldol condensation between **3-pentanone** and p-chlorobenzaldehyde.

This protocol describes the synthesis of a product resulting from a mixed aldol condensation followed by a Michael addition.

Materials:

- **3-Pentanone** (0.86 g, 10 mmol)
- p-Chlorobenzaldehyde (3.5 g, 25 mmol)
- 95% Ethanol (50 mL)
- 2 N Sodium hydroxide solution (15 mL)

Procedure:

- In a 125-mL Erlenmeyer flask, dissolve 0.86 g (10 mmol) of **3-pentanone** and 3.5 g (25 mmol) of p-chlorobenzaldehyde in 50 mL of 95% ethanol.[\[5\]](#)[\[6\]](#)
- To the dissolved reactants, add 15 mL of 2 N sodium hydroxide solution.[\[5\]](#)[\[6\]](#)
- Heat the reaction mixture to 70 °C and maintain for 30 minutes.[\[5\]](#)[\[6\]](#)
- After the reaction is complete, cool the flask in an ice bath (0 °C) to facilitate the precipitation of the product.[\[5\]](#)[\[6\]](#)
- Collect the white crystalline product by suction filtration using a Büchner funnel.[\[5\]](#)[\[6\]](#)
- Wash the collected crystals with cold 95% ethanol.[\[5\]](#)[\[6\]](#)
- For further purification, recrystallize the product from ethanol.[\[5\]](#)[\[6\]](#)

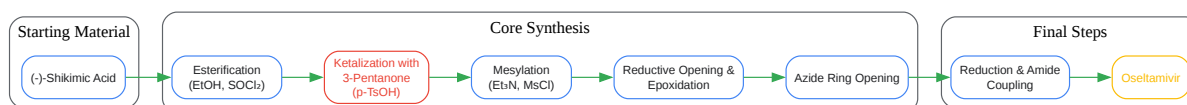
Quantitative Data:

Table 2: Reaction Parameters for the Aldol Condensation of **3-Pentanone** with p-Chlorobenzaldehyde

Parameter	Value	Reference
Reactants	3-Pentanone, p-Chlorobenzaldehyde	[5][6]
Solvent	95% Ethanol	[5][6]
Base	2 N Sodium Hydroxide	[5][6]
Temperature	70 °C	[5][6]
Reaction Time	30 minutes	[5][6]
Product Yield	35%	[5][6]
Product Melting Point	189-191 °C	[5][6]

Workflow Visualization: Synthesis of Oseltamivir (Tamiflu®)

3-Pentanone is utilized as a reactant in a key ketalization step during the industrial synthesis of the antiviral medication Oseltamivir (Tamiflu®) from (-)-shikimic acid.[2][10][11]



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- To cite this document: BenchChem. [Using 3-Pentanone as a Solvent in Organic Synthesis: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124093#using-3-pentanone-as-a-solvent-in-organic-synthesis]

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Phone: (601) 213-4426

Email: info@benchchem.com